

# A Technical Guide to Folic Acid Methyl Ester for Research Professionals

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## Compound of Interest

Compound Name: *Folic acid methyl ester*

Cat. No.: *B15390113*

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Introduction: Folic acid, a synthetic form of the B-vitamin folate, is a critical component in numerous cellular processes. Its metabolic derivatives are essential cofactors in one-carbon metabolism, which underpins the synthesis of nucleotides (DNA and RNA), amino acids like methionine, and the methylation of biological molecules.<sup>[1][2]</sup> **Folic acid methyl ester** is a derivative of folic acid where one or more of the carboxylic acid groups have been converted to a methyl ester. This modification can alter its solubility, cell permeability, and metabolic processing, making it a valuable tool for researchers studying folate pathways, developing drug delivery systems, or investigating cellular methylation processes. This guide provides an overview of commercially available **folic acid methyl ester**, its applications, and relevant metabolic context for researchers, scientists, and drug development professionals.

## Commercial Suppliers and Technical Data

Sourcing high-quality reagents is paramount for reproducible research. **Folic acid methyl ester** is available from several chemical suppliers, though it is less common than its parent compound, folic acid, or its biologically active form, L-methylfolate. The following table summarizes key technical data for **Folic Acid Methyl Ester** from various suppliers.

Researchers should always consult the lot-specific certificate of analysis for the most accurate information.

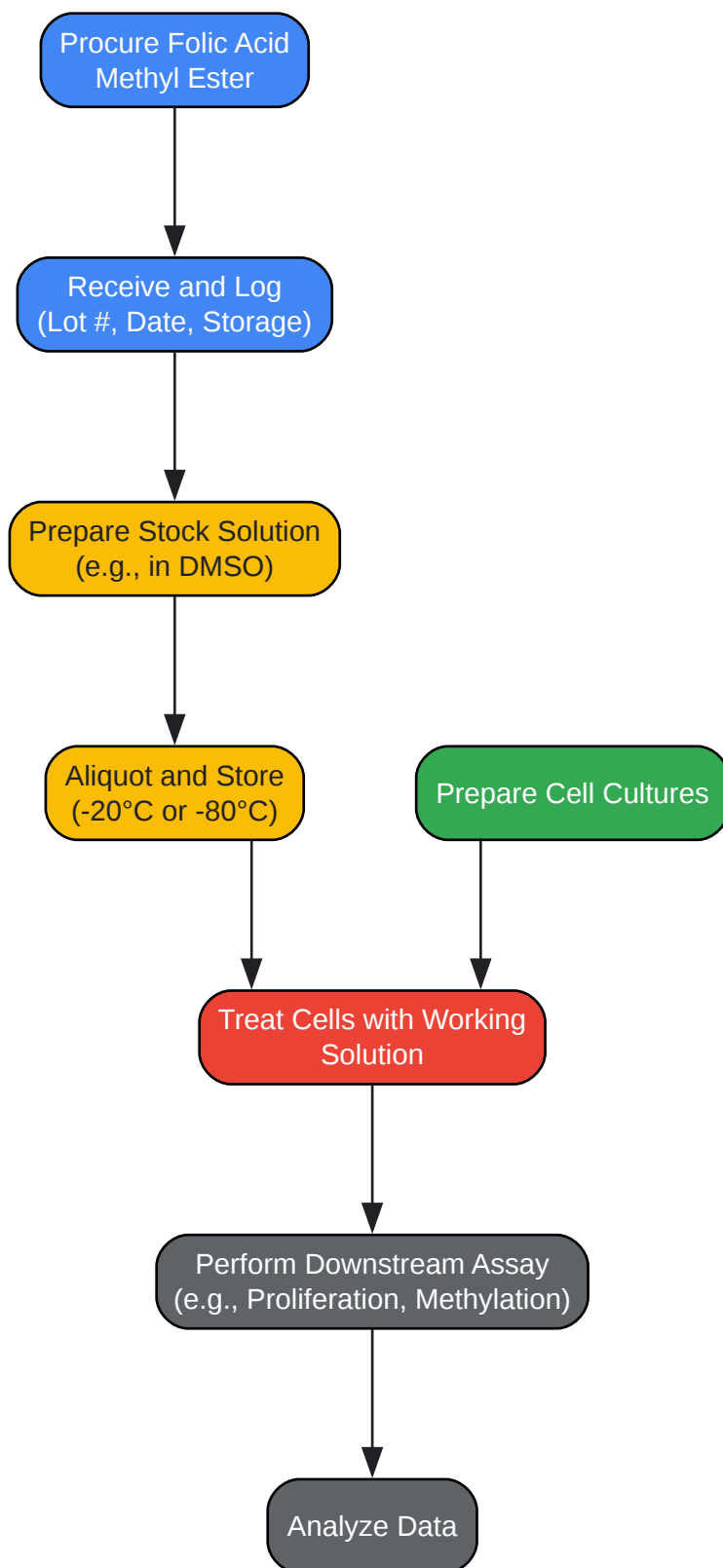
Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Solubility & Storage
MedChem Express	Folic acid methyl ester	1348988-65-7	$C_{20}H_{21}N_7O_6$	455.42	(Not specified)	DMSO: 100 mg/mL. Storage: -80°C (6 months), -20°C (1 month). <a href="#">[3]</a>
GlpBio	Folic acid methyl ester	1348988-65-7	$C_{20}H_{21}N_7O_6$	455.42	(Not specified)	DMSO: 100 mg/mL. Storage: -80°C (6 months), -20°C (1 month). <a href="#">[4]</a>
BLD Pharm	Folic acid methyl ester	1348988-65-7	$C_{20}H_{21}N_7O_6$	455.42	(Not specified)	(Data not readily available)
TargetMol	Folic acid, methyl	70114-87-3	$C_{20}H_{21}N_7O_6$	455.42	(Not specified)	Storage: -20°C. <a href="#">[5]</a>

Note: Purity specifications are often lot-dependent and should be confirmed with the supplier. The different CAS numbers may refer to different ester forms or isomers.

## Experimental Protocols and Methodologies

Detailed, step-by-step experimental protocols for **folic acid methyl ester** are typically application-specific and developed within individual research labs. However, a general workflow for the procurement and use of this compound in a cell culture-based experiment can be outlined.

A critical first step in any experiment is the proper handling and preparation of the reagent. This ensures consistency and minimizes the risk of compound degradation.



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*Workflow for procurement and use of **folic acid methyl ester** in cell-based assays.*

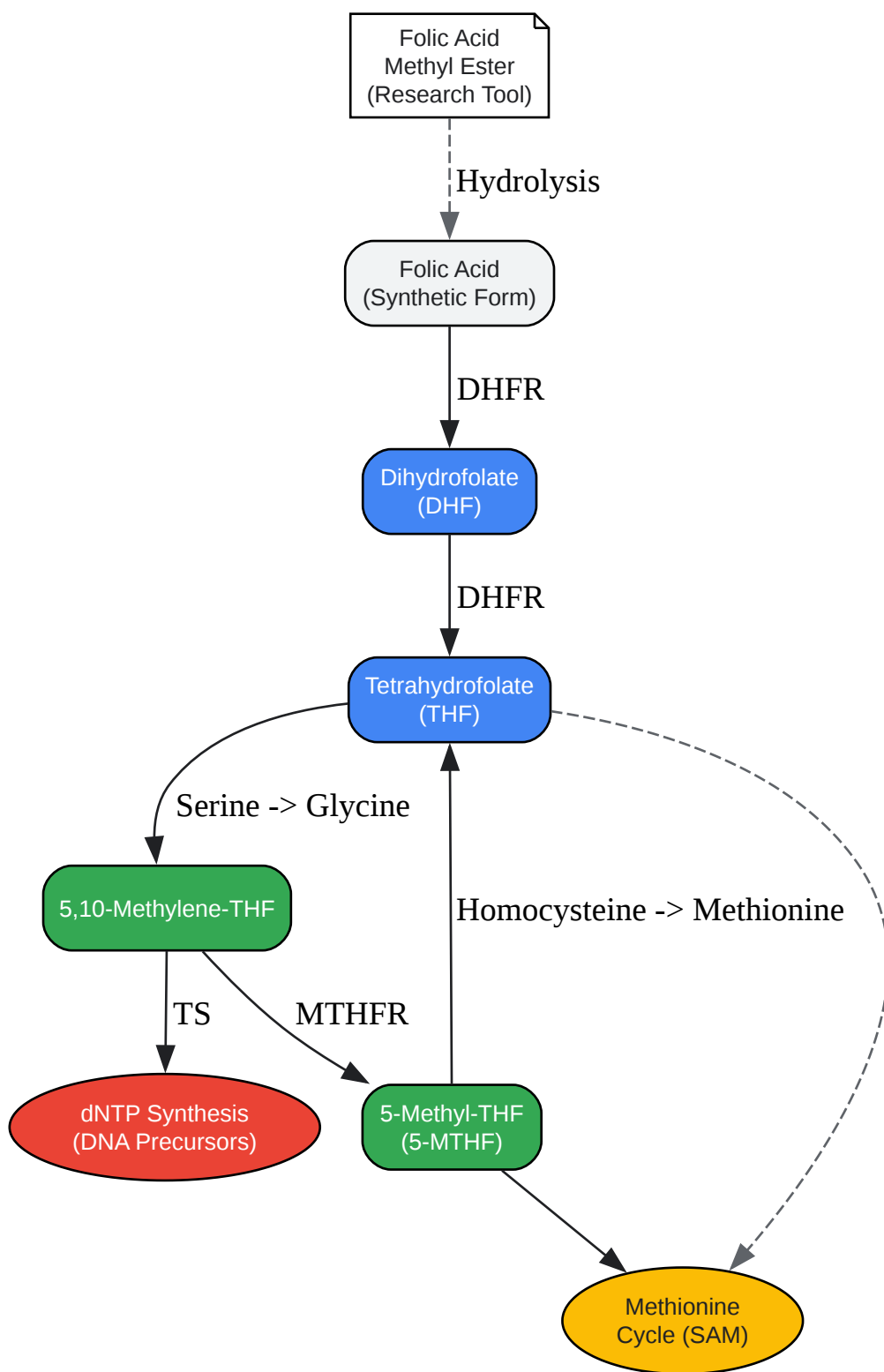
Methodology for Stock Solution Preparation: Based on supplier data, **Folic Acid Methyl Ester** is often soluble in dimethyl sulfoxide (DMSO).<sup>[3][4]</sup>

- **Determine Required Concentration:** Calculate the mass of the compound needed to achieve a desired stock concentration (e.g., 100 mM). Use the molecular weight provided on the product's technical data sheet.
- **Solubilization:** Under sterile conditions (e.g., in a biological safety cabinet), add the appropriate volume of anhydrous DMSO to the vial containing the compound.
- **Ensure Complete Dissolution:** Vortex thoroughly. Gentle warming (e.g., to 37°C) or sonication may be required to fully dissolve the compound, as suggested by some suppliers.<sup>[4]</sup>
- **Sterile Filtration:** If the solution is for cell culture use, it is advisable to sterile-filter it through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles. Store these aliquots protected from light at -20°C for short-term use or -80°C for long-term storage, as recommended.<sup>[3][4]</sup>

## Role in Research and Metabolic Context

Folic acid and its derivatives are central to the one-carbon metabolism pathway. This network is vital for the synthesis of purines and thymidylate, which are the building blocks of DNA and RNA, and for the regeneration of methionine, the precursor to the universal methyl donor S-adenosylmethionine (SAM).<sup>[2][6]</sup> SAM is used in hundreds of methylation reactions that modify DNA, RNA, proteins, and lipids.

The diagram below illustrates a simplified view of the folate cycle, showing how different folate forms are interconverted to carry and transfer one-carbon units.



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*Simplified diagram of the folate metabolic cycle and its key outputs.*

**Folic acid methyl ester** serves as a precursor that can be hydrolyzed intracellularly to release folic acid, which then enters this cycle. Its esterified form may facilitate passage across cell membranes, offering a different kinetic profile compared to standard folic acid. This property is particularly useful in studies aiming to modulate intracellular folate concentrations for applications in cancer research, neurobiology, or developmental biology.[3]

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- To cite this document: BenchChem. [A Technical Guide to Folic Acid Methyl Ester for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15390113#commercially-available-folic-acid-methyl-ester-suppliers]

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